

Dimethyl Azelate in Lithium Greases: A Comparative Performance Analysis

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Compound of Interest

Compound Name: Dimethyl Azelate

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For researchers, scientists, and drug development professionals, this guide provides an in-depth comparison of **dimethyl azelate** as a complexing agent in lithium greases against other common alternatives. The following analysis is supported by experimental data to objectively evaluate its efficacy and performance characteristics.

The thickener system in a lithium complex grease is a co-crystallization product of a lithium soap of a high molecular weight fatty acid, most commonly 12-hydroxystearic acid, and a lithium salt of a lower molecular weight organic or inorganic acid, known as the complexing agent.[1][2] Dibasic acids, such as azelaic acid (a C9 dicarboxylic acid) and its dimethyl ester, **dimethyl azelate**, are extensively used for this purpose.[1][2] Other alternatives include sebacic acid (C10), adipic acid (C6), and boric acid.[3][4] The choice of complexing agent significantly influences the grease's performance, particularly its dropping point, mechanical stability, and other critical properties.[3][5]

Quantitative Performance Comparison

The following tables summarize the performance of lithium complex greases formulated with **dimethyl azelate** and other complexing agents, based on data from various studies.

Table 1: Comparison of **Dimethyl Azelate** with a Mixture of Dimethyl Adipate and Dimethyl Glutarate[6]

Property	Test Method	Dimethyl Azelate (DMZ)	DMA/DMG Mixture
Dropping Point (°C)	ASTM D2265	>300	240 - 262
Unworked Penetration (mm/10)	ASTM D1403	291 - 336	234 - 238
60X Worked Penetration (mm/10)	ASTM D1403	265 - 300	237 - 250
Penetration Split (60X-UW)	-	-36 to -26	-13 to -3
Roll Stability (D1831), % change	ASTM D1831	30 - 45	10 - 16

Note: DMA/DMG refers to a mixture of dimethyl adipate and dimethyl glutarate. Data is for greases prepared with different injection points of the complexing agent during manufacturing.

Table 2: Comparison of Various Dicarboxylic Acids as Complexing Agents[7]

Property	Test Method	Adipic Acid	Sebacic Acid	Phthalic Acid	Dodecanedioic Acid
Dropping Point (°C)	ASTM D566	230	342	272	246
Worked Penetration (60 strokes)	ASTM D217	273	244	234	231
Oil Separation (wt %)	SH/T 0324-92	1.25	0.57	2.05	2.34

Table 3: Comparison of Azelaic Acid and Sebacic Acid in a Synthetic Hydrocarbon Base Oil[4]
[5]

Property	Test Method	Azelaic Acid Grease	Sebacic Acid Grease
Dropping Point (°C)	ASTM D2265	>260	>260
Worked Penetration (60 strokes)	ASTM D217	280	275
Roll Stability (24h @ RT), % change	ASTM D1831	+5	+4
Oil Separation (24h @ 100°C), %	ASTM D1742	2.5	2.1
Water Washout (@ 79°C), % loss	ASTM D1264	4.5	1.5
Oxidation Stability (100h @ 99°C), psi drop	ASTM D942	5	3

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

ASTM D2265: Dropping Point of Lubricating Grease

This test determines the temperature at which a grease becomes fluid enough to drip. A small sample of the grease is placed in a cup with a small opening at the bottom. This cup is heated in a specialized apparatus at a controlled rate. The dropping point is the temperature recorded when the first drop of grease falls from the cup.[8]

ASTM D217: Cone Penetration of Lubricating Grease

This method measures the consistency of a grease. A standardized cone is allowed to drop into a temperature-controlled sample of the grease for five seconds. The depth of penetration is measured in tenths of a millimeter. "Worked penetration" is measured after the grease has been subjected to 60 double strokes in a grease worker to simulate in-service mechanical working.

ASTM D1831: Roll Stability of Lubricating Grease

This test evaluates the mechanical stability of a grease. A sample of grease is placed in a cylinder containing a weighted roller. The cylinder is then rotated at a specified speed for a set duration. The change in the grease's consistency, measured by cone penetration before and after the test, indicates its shear stability.

ASTM D1742: Oil Separation from Lubricating Grease During Storage

This method assesses the tendency of the oil component to separate from a grease during storage. A sample of grease is placed in a special sieve-like container and subjected to a specified temperature for a set period. The amount of oil that drips through the sieve is weighed and reported as a percentage of the original sample weight.

ASTM D1264: Water Washout Characteristics of Lubricating Greases

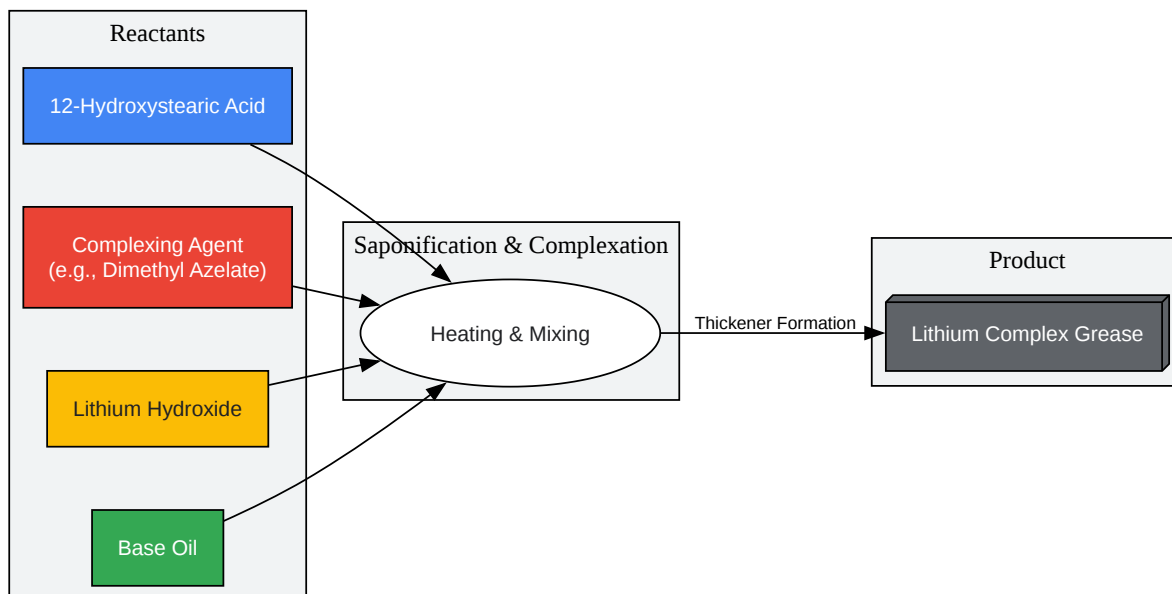
This test evaluates the resistance of a grease to being washed away by water. A greased ball bearing is rotated at a specified speed while a jet of water at a controlled temperature is sprayed onto it. The amount of grease lost after the test is weighed and expressed as a percentage loss.^{[9][10]}

ASTM D942: Oxidation Stability of Lubricating Grease by the Oxygen Bomb Method

This method determines the resistance of a grease to oxidation under static conditions. A sample of grease is placed in a pressure vessel (bomb) filled with oxygen at a specified pressure and heated to a set temperature. The pressure inside the bomb is monitored over time. A significant drop in pressure indicates oxidation of the grease.^{[11][12]}

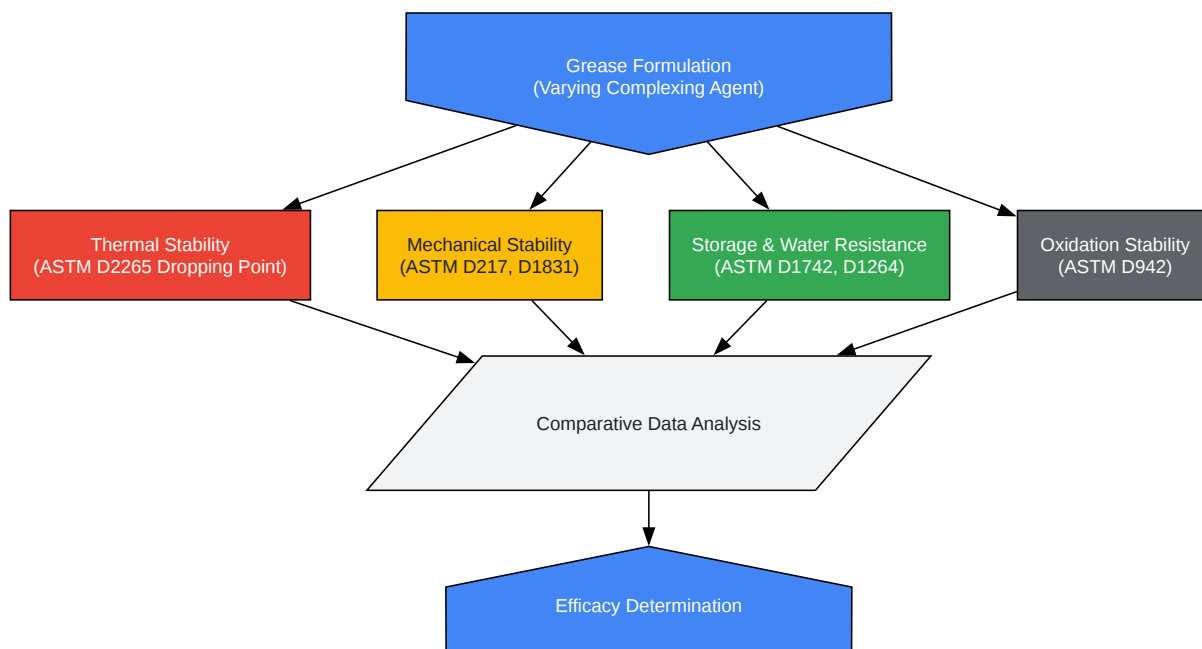
Visualization of Key Processes

To better illustrate the concepts discussed, the following diagrams have been generated using Graphviz.



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Caption: Formation of Lithium Complex Grease.



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